

An In-depth Technical Guide to 1,2-Octanediol: Chemical and Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Octanediol

Cat. No.: B041855

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Octanediol, also known by its INCI name Caprylyl Glycol, is a versatile diol that has garnered significant attention across various industries, including cosmetics, personal care, and pharmaceuticals.^[1] Its unique molecular structure, featuring a C8 carbon chain with two hydroxyl groups on adjacent carbons, imparts a desirable combination of properties, including antimicrobial, moisturizing, and stabilizing effects.^{[2][3]} This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-Octanediol**, along with experimental protocols and logical workflows relevant to its application in research and development.

Chemical and Physical Properties

The chemical and physical characteristics of **1,2-Octanediol** are fundamental to its functionality and applications. These properties are summarized in the table below.

Table 1: Summary of Chemical and Physical Properties of 1,2-Octanediol

Property	Value
Molecular Formula	C ₈ H ₁₈ O ₂ [4]
CAS Number	1117-86-8[5]
Molecular Weight	146.23 g/mol
Appearance	White semi-solid or colorless viscous liquid[4][5]
Melting Point	30-38 °C (86-100.4 °F; 303-311 K)[5][6]
Boiling Point	131-132 °C at 10 mmHg[7]
Density	Approximately 0.914 - 0.9966 g/cm ³ [4][6]
Solubility in Water	3 g/L at 20 °C[6][8]
Solubility in Organic Solvents	Soluble in ethanol and acetone[4]
Vapor Pressure	>1 (vs air)[1]
Flash Point	>230 °F (>110 °C)[6]
logP (o/w)	1.539 (estimated)[9]

Chemical Characteristics

Stability and Reactivity: **1,2-Octanediol** is a stable compound under normal storage conditions. [1] It is not highly reactive but will undergo typical reactions of alcohols, such as esterification and etherification at the hydroxyl groups. It is incompatible with strong oxidizing agents.

Amphiphilic Nature: The molecule possesses both a hydrophilic (water-loving) diol head and a lipophilic (oil-loving) octyl tail. This amphiphilic character is key to its function as a surfactant, emulsifier, and solubilizer in formulations.[10]

Experimental Protocols

The following are generalized experimental protocols for determining key physical properties of **1,2-Octanediol**.

Determination of Melting Point

The melting point of **1,2-Octanediol** can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, dry sample of **1,2-Octanediol** is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point of **1,2-Octanediol** is determined at reduced pressure to prevent decomposition.

Methodology:

- A sample of **1,2-Octanediol** is placed in a distillation flask.
- The flask is connected to a vacuum distillation apparatus.
- The pressure is reduced to the desired level (e.g., 10 mmHg).
- The sample is heated, and the temperature at which the liquid boils and its vapor is in equilibrium with the liquid is recorded as the boiling point at that pressure.

Determination of Solubility

The solubility of **1,2-Octanediol** in water can be determined by the shake-flask method.

Methodology:

- An excess amount of **1,2-Octanediol** is added to a known volume of water at a specific temperature (e.g., 20°C).

- The mixture is agitated (e.g., in a shaker bath) until equilibrium is reached.
- The saturated solution is filtered to remove any undissolved solute.
- The concentration of **1,2-Octanediol** in the clear filtrate is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Applications in Research and Drug Development

1,2-Octanediol is utilized in various applications due to its multifunctional properties:

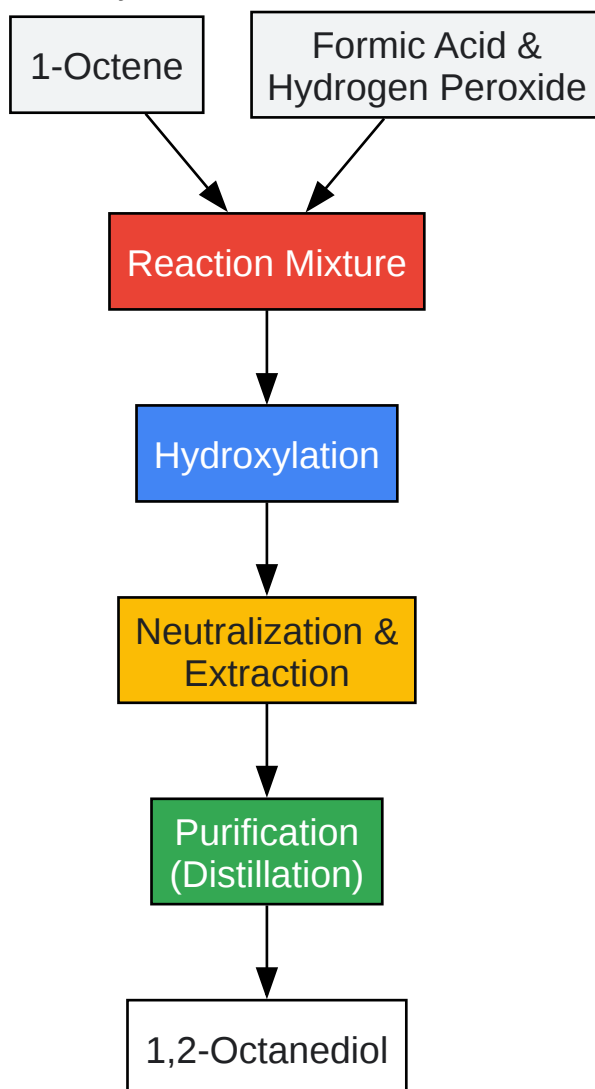
- **Preservative and Antimicrobial Agent:** It exhibits broad-spectrum antimicrobial activity, making it an effective preservative in cosmetic and pharmaceutical formulations.[\[1\]](#)[\[11\]](#) It can also boost the efficacy of other preservatives.[\[3\]](#)
- **Humectant and Emollient:** Its hydroxyl groups attract and retain water, providing moisturizing benefits to the skin.[\[2\]](#) It also imparts a smooth, soft feel to formulations.[\[2\]](#)
- **Solvent and Stabilizer:** It can be used as a solvent for other ingredients and helps to stabilize emulsions.[\[1\]](#)[\[12\]](#)
- **Penetration Enhancer:** It can enhance the penetration of other active ingredients into the skin.[\[13\]](#)
- **Pediculicide:** It has been studied for its effectiveness in treating head louse infestations.[\[14\]](#)

Visualizations

Synthesis Workflow of 1,2-Octanediol

The synthesis of **1,2-octanediol** can be achieved through the dihydroxylation of 1-octene. A common method involves the use of formic acid and hydrogen peroxide.[\[15\]](#)[\[16\]](#)

General Synthesis Workflow for 1,2-Octanediol

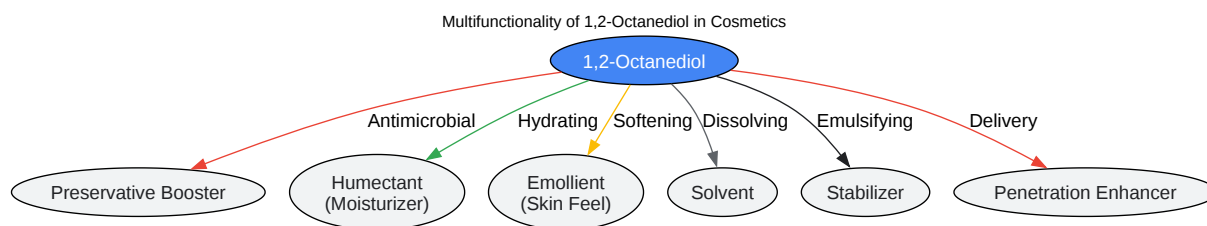


[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **1,2-Octanediol**.

Multifunctionality in Cosmetic Formulations

The following diagram illustrates the various roles **1,2-Octanediol** plays in a cosmetic formulation.



[Click to download full resolution via product page](#)

Caption: Multifunctionality of **1,2-Octanediol** in cosmetics.

Safety Information

1,2-Octanediol is generally considered safe for use in cosmetic and personal care products.[1] However, it can cause serious eye irritation. It is recommended to handle it with appropriate personal protective equipment, including eye protection and gloves.[17] It is harmful to aquatic life.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. nbinnno.com [nbinnno.com]
- 3. 1,2-Octanediol Uses in Cosmetics And Industry [zhufengchemical.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. 1,2-Octanediol - Wikipedia [en.wikipedia.org]
- 6. 1,2-Octanediol | 1117-86-8 - BuyersGuideChem [buyersguidechem.com]

- 7. 1,2-Octanediol | 1117-86-8 [amp.chemicalbook.com]
- 8. 1,2-Octanediol, 97% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. 1,2-octane diol, 1117-86-8 [thegoodscentcompany.com]
- 10. cosmeticsciencetechnology.com [cosmeticsciencetechnology.com]
- 11. 1,2-Octanediol | 1117-86-8 [chemicalbook.com]
- 12. jaymanindustries.com [jaymanindustries.com]
- 13. Caprylyl Glycol | 1,2-Octanediol | Ingredient | Cosmetic Ingredients Guide [ci.guide]
- 14. 1,2-Octanediol CAS#: 1117-86-8 [m.chemicalbook.com]
- 15. 1,2-Octanediol synthesis - chemicalbook [chemicalbook.com]
- 16. Page loading... [guidechem.com]
- 17. chemos.de [chemos.de]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2-Octanediol: Chemical and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041855#1-2-octanediol-chemical-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com